

# Application Notes and Protocols: GDF15 In Situ Hybridization for Tissue Localization

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## Compound of Interest

Compound Name: GF 15

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## Introduction

Growth Differentiation Factor 15 (GDF15), a stress-induced cytokine belonging to the transforming growth factor- $\beta$  (TGF- $\beta$ ) superfamily, has emerged as a critical player in a multitude of physiological and pathological processes.[1][2] Under basal conditions, GDF15 expression is low in most tissues; however, its levels rise significantly in response to cellular stress, inflammation, and tissue injury.[1][3] Elevated circulating GDF15 has been linked to various conditions, including cancer, cardiovascular diseases, obesity, and pregnancy-related complications.[1][3] Understanding the precise tissue and cellular localization of GDF15 mRNA is crucial for elucidating its biological functions and for the development of targeted therapeutics. In situ hybridization (ISH) is a powerful technique that allows for the visualization of specific mRNA transcripts within the morphological context of the tissue, providing invaluable spatial information. This document provides detailed application notes and protocols for the detection of GDF15 mRNA in tissue samples using in situ hybridization.

## GDF15 Tissue Distribution and Expression Levels

GDF15 mRNA is expressed in a wide range of human tissues, with particularly high levels observed in the placenta and prostate.[1] Its expression is dynamically regulated and can be significantly upregulated in various disease states, most notably in cancer. Below is a summary of GDF15 mRNA expression levels in various human tissues under normal and pathological conditions.

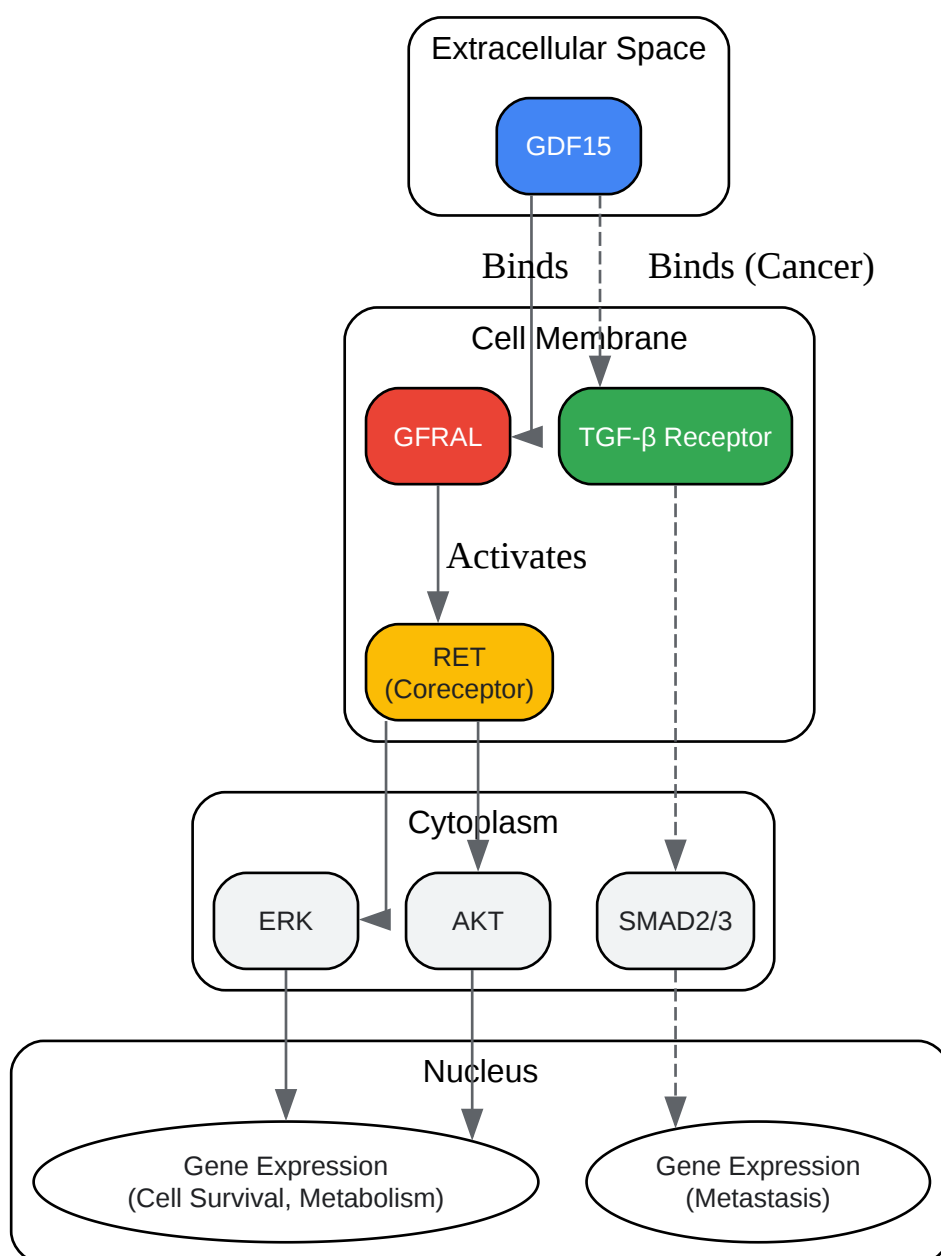
Tissue/Condition	Method	Expression Level (Normalized Transcript Expression)	Key Findings	Reference
Normal Tissues				
Placenta	RNA-Seq	High	Among the highest expressing tissues.	The Human Protein Atlas
Prostate	RNA-Seq	High	High basal expression.	The Human Protein Atlas
Kidney	RNA-Seq	Medium	Moderate expression levels.	The Human Protein Atlas
Bladder	RNA-Seq	Medium	Moderate expression levels.	<a href="#">[4]</a>
Colon	RNA-Seq	Low	Detectable but low expression.	The Human Protein Atlas
Liver	RNA-Seq	Low	Low basal expression, but inducible upon injury. <a href="#">[1]</a>	The Human Protein Atlas
Heart	RNA-Seq	Low	Low basal expression.	The Human Protein Atlas
Lung	RNA-Seq	Low	Low basal expression.	The Human Protein Atlas
Cancer Tissues				
Esophageal Cancer	TCGA Database	Higher vs. Adjacent Normal	Elevated GDF15 expression	<a href="#">[5]</a>

			correlates with poor prognosis. [5]	
Gastric Cancer	Microarray	Significantly Higher vs. Healthy	Increased GDF15 mRNA in tumor tissue.[6]	[6]
Prostate Cancer	ISH, RT-PCR	Higher in Carcinoma vs. Benign	GDF15 mRNA is primarily detected in carcinoma cells. [7]	[7][8]
Colorectal Cancer	RNA-Seq	Higher vs. Normal Colon	Associated with tumor progression.[2]	[2]
Liver Cancer	TCGA Database	Significantly Higher vs. Normal	Strong diagnostic potential.[3]	[3]
Breast Cancer	TCGA Database	Lower Diagnostic Value	Variable expression.[3]	[3]
Other Conditions				
Pregnancy (Placenta)	qPCR	Elevated in Preeclampsia	Placental GDF15 mRNA is increased in hypertensive disorders of pregnancy.[9]	[9]
Miscarriage (Placenta)	IHC, ELISA	Significantly Lower	Decreased GDF15 in trophoblast tissue is associated with miscarriage.[10] [11]	[10][11]

## GDF15 Signaling Pathways

GDF15 primarily signals through a receptor complex consisting of the glial cell-derived neurotrophic factor (GDNF) family receptor  $\alpha$ -like (GFRAL) and the coreceptor Rearranged during transfection (RET).[5] This interaction activates downstream signaling cascades, predominantly the ERK and AKT pathways, which are involved in regulating cell survival, proliferation, and metabolism.[1] In the context of cancer, GDF15 can also signal through GFRAL-independent pathways, such as the TGF- $\beta$ /SMAD pathway, to promote metastasis.[6]

GDF15 Signaling Pathways



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Canonical and cancer-related GDF15 signaling pathways.

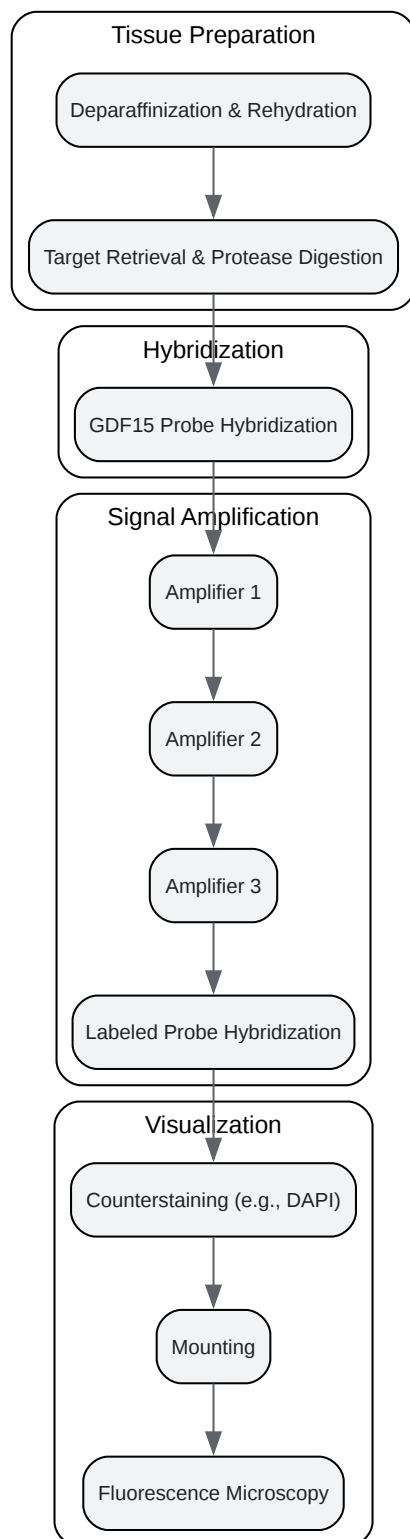
## Experimental Protocols

This section provides a detailed protocol for the detection of GDF15 mRNA in formalin-fixed, paraffin-embedded (FFPE) tissue sections using a fluorescent in situ hybridization (FISH) approach, based on the principles of the RNAscope™ assay.

## Experimental Workflow

The overall workflow for GDF15 in situ hybridization involves tissue preparation, probe hybridization, signal amplification, and visualization.

## GDF15 In Situ Hybridization Workflow

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